

Spectral Data Interpretation of 2-(α -Hydroxyethyl)benzimidazole: A Technical Guide

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Compound of Interest

Compound Name: 2-(2-Hydroxyethyl)benzimidazole

CAS No.: 4857-01-6

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(α -hydroxyethyl)benzimidazole is a heterocyclic compound of significant interest in medicinal chemistry, often serving as a key intermediate in the synthesis of more complex bioactive molecules. The benzimidazole scaffold is a privileged structure in drug discovery, with derivatives exhibiting a wide range of pharmacological activities, including anticancer, antiviral, and antimicrobial properties. Accurate spectral characterization of 2-(α -hydroxyethyl)benzimidazole is crucial for ensuring its purity, confirming its structure, and serving as a reference for the development of novel therapeutic agents. This technical guide provides a comprehensive overview of the spectral data, experimental protocols for its synthesis and analysis, and a visualization of its synthetic pathway and a representative biological signaling pathway associated with benzimidazole derivatives.

Spectroscopic Data

The structural elucidation of 2-(α -hydroxyethyl)benzimidazole is achieved through a combination of spectroscopic techniques. The following tables summarize the key quantitative

data obtained from Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FTIR) spectroscopy, and Mass Spectrometry (MS).

Table 1: ^1H NMR Spectral Data of 2-(α -hydroxyethyl)benzimidazole

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.50-7.60	m	2H	Aromatic (H-4, H-7)
~7.15-7.25	m	2H	Aromatic (H-5, H-6)
~5.00	q	1H	CH-OH
~4.90	br s	1H	OH
~1.60	d	3H	CH ₃
~12.30	br s	1H	NH

Solvent: DMSO- d_6 , 400 MHz. Chemical shifts are referenced to TMS (0 ppm). Data is representative based on typical values for similar benzimidazole structures.

Table 2: ^{13}C NMR Spectral Data of 2-(α -hydroxyethyl)benzimidazole

Chemical Shift (δ) ppm	Assignment
~155.0	C2 (C-N=)
~142.0	C7a
~134.5	C3a
~122.0	C5/C6
~115.0	C4/C7
~65.0	CH-OH
~22.0	CH ₃

Solvent: DMSO-d₆, 100 MHz. Data is representative based on published spectra for this compound and related derivatives.[\[1\]](#)

Table 3: FTIR Spectral Data of 2-(α -hydroxyethyl)benzimidazole

Wavenumber (cm ⁻¹)	Assignment
3400-3200 (broad)	O-H and N-H stretching
3050-3000	C-H aromatic stretching
2980-2900	C-H aliphatic stretching
~1620	C=N stretching
~1590, 1450	C=C aromatic ring stretching
~1270	C-N stretching
~1080	C-O stretching

Sample prepared as a KBr pellet. Data is representative of typical benzimidazole structures.

Table 4: Mass Spectrometry Data of 2-(α -hydroxyethyl)benzimidazole

m/z	Interpretation
162.08	[M] ⁺ (Molecular Ion)
147.07	[M-CH ₃] ⁺
133.06	[M-C ₂ H ₅ O] ⁺
119.06	[M-CH ₃ CHO] ⁺

Method: Electron Ionization (EI). The fragmentation pattern is consistent with the proposed structure.

Experimental Protocols

Detailed methodologies for the synthesis and spectroscopic analysis of 2-(α -hydroxyethyl)benzimidazole are provided below.

Synthesis of 2-(α -hydroxyethyl)benzimidazole

This protocol is adapted from the Phillips condensation method.^[2]

Materials:

- o-Phenylenediamine
- Lactic acid
- 4 M Hydrochloric acid
- Sodium bicarbonate solution (saturated)
- Ethanol

Procedure:

- A mixture of o-phenylenediamine and a slight excess of lactic acid is prepared in 4 M hydrochloric acid.
- The reaction mixture is heated under reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography.
- After completion, the reaction mixture is cooled to room temperature and neutralized by the slow addition of a saturated sodium bicarbonate solution until the pH is approximately 7-8.
- The precipitated crude product is collected by filtration and washed with cold water.
- The crude product is purified by recrystallization from a suitable solvent, such as ethanol, to yield pure 2-(α -hydroxyethyl)benzimidazole.

Spectroscopic Analysis

¹H and ¹³C NMR Spectroscopy

- **Sample Preparation:** Approximately 10-20 mg of the purified product is dissolved in 0.6-0.7 mL of deuterated dimethyl sulfoxide (DMSO- d_6). Tetramethylsilane (TMS) is used as an internal standard.
- **Instrumentation:** Spectra are recorded on a 400 MHz (for 1H) or 100 MHz (for ^{13}C) NMR spectrometer.
- **Data Acquisition:** Standard pulse programs are used for both 1H and ^{13}C NMR. For ^{13}C NMR, proton decoupling is employed to simplify the spectrum.

FTIR Spectroscopy

- **Sample Preparation:** A small amount of the dried sample is mixed with potassium bromide (KBr) powder and pressed into a thin pellet.
- **Instrumentation:** The spectrum is recorded using an FTIR spectrometer.
- **Data Acquisition:** The spectrum is typically recorded over the range of 4000-400 cm^{-1} .

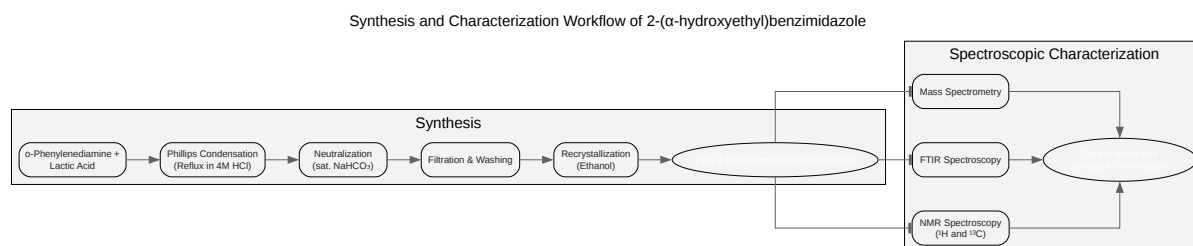
Mass Spectrometry

- **Sample Preparation:** A dilute solution of the sample is prepared in a suitable volatile solvent like methanol or acetonitrile.
- **Instrumentation:** An electron ionization (EI) mass spectrometer is used.
- **Data Acquisition:** The sample is introduced into the ion source, and the mass spectrum is recorded over a suitable m/z range.

Visualizations

Synthesis and Characterization Workflow

The following diagram illustrates the general workflow for the synthesis and subsequent spectral characterization of 2-(α -hydroxyethyl)benzimidazole.



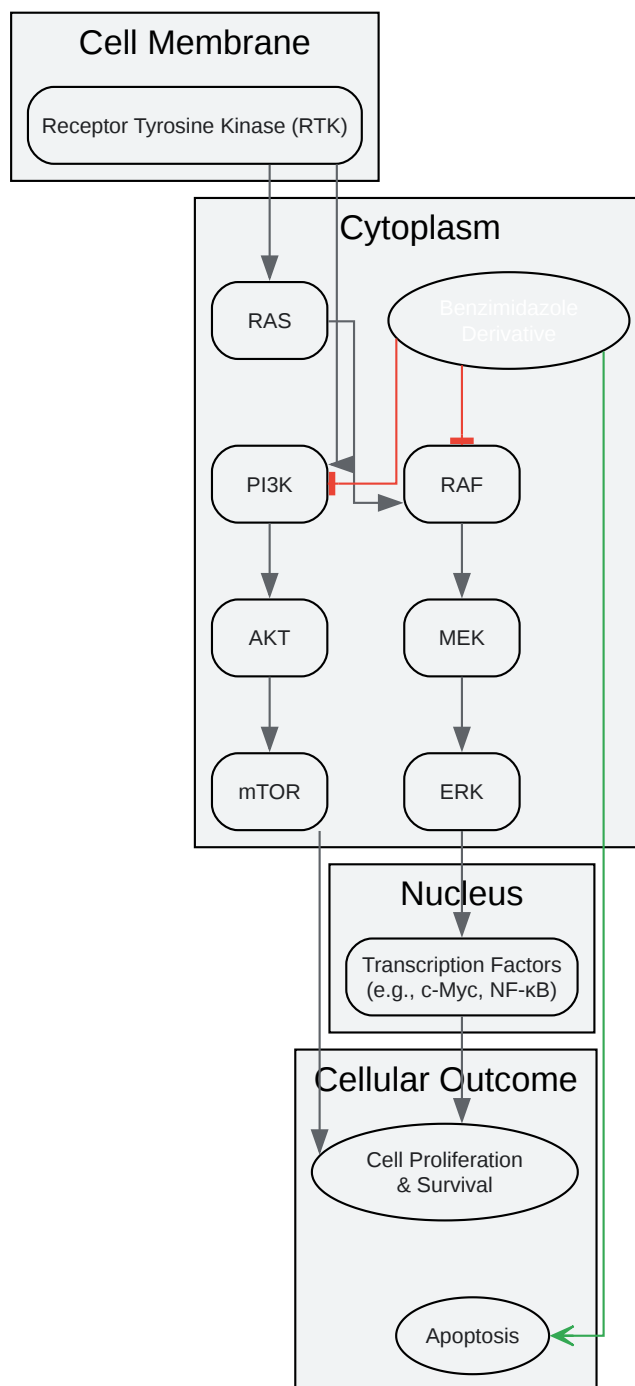
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Caption: Workflow for the synthesis and spectral analysis of the target compound.

Representative Signaling Pathway for Benzimidazole Derivatives

While the specific signaling pathways modulated by 2-(α -hydroxyethyl)benzimidazole are not extensively documented, many benzimidazole derivatives are known to exert their anticancer effects by targeting key cellular signaling pathways. The following diagram illustrates a generalized representation of how a benzimidazole derivative might interfere with the PI3K/AKT/mTOR and MAPK/ERK pathways, which are frequently dysregulated in cancer.

Representative Anticancer Signaling Pathway for Benzimidazole Derivatives

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Caption: General signaling pathways targeted by some benzimidazole anticancer agents.

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References

- [1. Benzimidazole Derivatives in Anticancer Therapy: A Comprehensive Review – Biosciences Biotechnology Research Asia \[biotech-asia.org\]](#)
- [2. Studies on synthesis of 2-acetylbenzimidazole and related benzimidazole derivatives \[zenodo.org\]](#)
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